

discovery of 3,3,5-Trimethylhexyl acetate

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Compound of Interest

Compound Name: 3,3,5-Trimethylhexyl acetate

CAS No.: 61836-75-7

Cat. No.: B13952326

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An In-Depth Technical Guide to **3,3,5-Trimethylhexyl Acetate**

Introduction and Nomenclature

3,3,5-Trimethylhexyl acetate is an organic ester characterized by a branched nonane backbone. It belongs to a class of compounds developed to impart specific aromatic profiles, in this case, a fresh, minty, and herbal character, to a variety of consumer products.[1] The demand for such synthetic flavor and fragrance compounds has grown significantly as consumer product formulations become more complex and the supply of natural extracts faces limitations.[2]

It is crucial to distinguish **3,3,5-trimethylhexyl acetate** from its isomers, which may have different properties and applications:

- 3,5,5-Trimethylhexyl acetate: A structural isomer with a different branching pattern on the hexyl chain. Much of the readily available data for "isononyl acetate" refers to this isomer.[3][4][5][6][7]
- 3,3,5-Trimethylcyclohexyl acetate: A cyclic analogue with a significantly different molecular structure and distinct aromatic properties.[8][9]

This guide will focus on the linear ester, **3,3,5-trimethylhexyl acetate**, while drawing upon data from its close isomer, 3,5,5-trimethylhexyl acetate, where specific information is scarce, with such instances clearly noted.

Physicochemical and Organoleptic Properties

The physical and chemical properties of **3,3,5-trimethylhexyl acetate** are summarized in the table below. These properties are critical for its application in various formulations, influencing its volatility, solubility, and stability.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ O ₂	[6]
Molecular Weight	186.29 g/mol	[3][4][5]
CAS Number	58430-94-7 (for 3,5,5-isomer)	[3][4][5]
Appearance	Colorless to pale yellow liquid	[6]
Odor Profile	Fruity, woody, with fresh, minty, and lavandin notes	[6][7]
Solubility	Soluble in organic solvents like ethanol and ether; low solubility in water	[6]

Synthesis of 3,3,5-Trimethylhexyl Acetate

The synthesis of **3,3,5-trimethylhexyl acetate** is primarily achieved through the esterification of its corresponding alcohol, 3,3,5-trimethylhexan-1-ol, with acetic acid or its anhydride. The most common and industrially viable method is the Fischer-Speier esterification.[10]

Retrosynthetic Analysis

A logical approach to the synthesis begins with a retrosynthetic analysis, which deconstructs the target molecule into simpler, commercially available precursors.



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Figure 1: Retrosynthetic analysis of **3,3,5-trimethylhexyl acetate**.

Synthesis of Precursor: 3,3,5-Trimethylhexan-1-ol

The precursor alcohol, 3,3,5-trimethylhexan-1-ol, can be synthesized through various established organic chemistry routes. A plausible method involves the hydroformylation (oxo process) of a branched alkene, followed by hydrogenation of the resulting aldehyde. The starting alkene can be obtained from the dimerization of isobutylene.

Experimental Protocol: Fischer-Speier Esterification

This protocol details the synthesis of **3,3,5-trimethylhexyl acetate** from 3,3,5-trimethylhexan-1-ol and acetic acid, using sulfuric acid as a catalyst. This method is favored for its simplicity and use of readily available reagents.^{[10][11]}

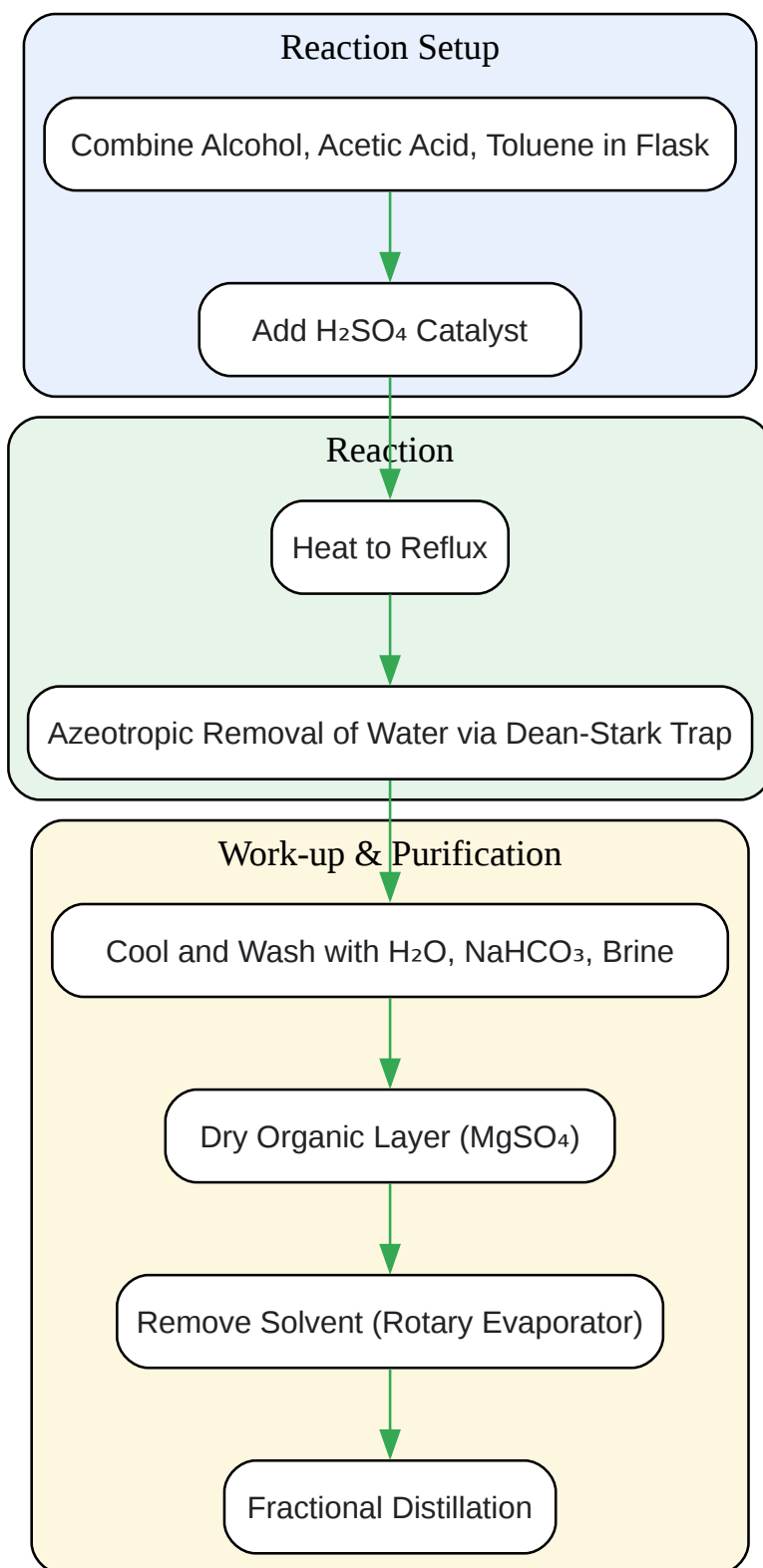
Materials:

- 3,3,5-trimethylhexan-1-ol (1.0 mol)
- Glacial acetic acid (1.2 mol, slight excess to drive equilibrium)
- Concentrated sulfuric acid (0.05 mol, catalyst)
- Toluene (as a solvent for azeotropic removal of water)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus

- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** Assemble a round-bottom flask with a Dean-Stark trap and a reflux condenser. Add 3,3,5-trimethylhexan-1-ol, glacial acetic acid, and toluene to the flask.
- **Catalyst Addition:** Slowly and with stirring, add the concentrated sulfuric acid to the reaction mixture. Causality: Sulfuric acid protonates the carbonyl oxygen of the acetic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol.
[10][12]
- **Reflux and Water Removal:** Heat the mixture to reflux. The toluene-water azeotrope will distill into the Dean-Stark trap, effectively removing water from the reaction and shifting the equilibrium towards the formation of the ester, in accordance with Le Châtelier's principle.[11]
[12] Continue reflux until no more water is collected.
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acidic catalyst and any unreacted acetic acid), and finally with brine. Trustworthiness: The bicarbonate wash is crucial for removing acidic impurities, which could otherwise catalyze the reverse hydrolysis reaction upon storage.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene solvent using a rotary evaporator.
- **Purification:** Purify the crude ester by fractional distillation under reduced pressure to obtain pure **3,3,5-trimethylhexyl acetate**.

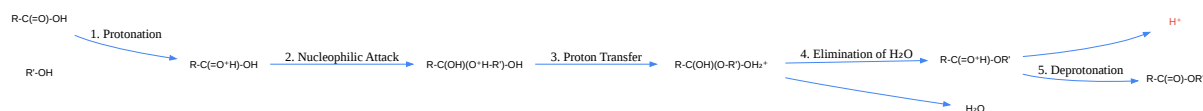


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Figure 2: Experimental workflow for the synthesis of **3,3,5-trimethylhexyl acetate**.

Reaction Mechanism

The Fischer esterification proceeds via a nucleophilic acyl substitution mechanism.



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